

# A Comprehensive Technical Guide to the Physical Properties of Benzyl Methyl Ether

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## Compound of Interest

Compound Name: *Benzyl methyl ether*

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## Abstract

**Benzyl methyl ether** (CAS 538-86-3), also known as methoxymethylbenzene, is an organic compound with applications in fragrance, perfumery, and as a solvent in organic synthesis.[1] [2] A thorough understanding of its physical properties is essential for its effective use in research, development, and manufacturing. This technical guide provides a detailed overview of the key physical characteristics of **benzyl methyl ether**, outlines standardized experimental protocols for their determination, and presents visual workflows for these procedures.

## Core Physical Properties

**Benzyl methyl ether** is a clear, colorless to slightly yellowish liquid.[2][3] Its fundamental physical and chemical identifiers are summarized below.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O	[1][3][4][5]
Molecular Weight	122.16 g/mol	[1][3][4][5]
IUPAC Name	(Methoxymethyl)benzene	[3]
CAS Number	538-86-3	[1][3]
Appearance	Clear, colorless to slightly yellowish liquid	[2][3]

A comprehensive summary of the key quantitative physical properties of **benzyl methyl ether** is provided in the following table. These values represent a consensus from multiple sources and are critical for handling, process design, and safety assessments.

Property	Value Range	Conditions	Reference(s)
Boiling Point	169 - 174 °C	@ 760 mm Hg	[1][4][6][7]
Melting Point	-53 to -52.6 °C	[1][3][4][6][8]	
Density / Specific Gravity	0.949 - 0.987 g/mL	@ 20-25 °C	[1][3][6][9]
Refractive Index (n <sub>D</sub> )	1.498 - 1.504	@ 20 °C	[1][3][6]
Flash Point	51.9 - 56 °C	Closed Cup	[1][3][10]
Vapor Pressure	1.50 - 1.66 mmHg	@ 25 °C	[6][7]
Water Solubility	~3000 mg/L (Practically Insoluble)	@ 20 °C	[2][6][7]
logP (o/w)	1.9 - 1.92	[6][11][12]	
Solubility in Organic Solvents	Soluble	Alcohol, Ether, Oils	[1][2][13]

## Experimental Protocols for Property Determination

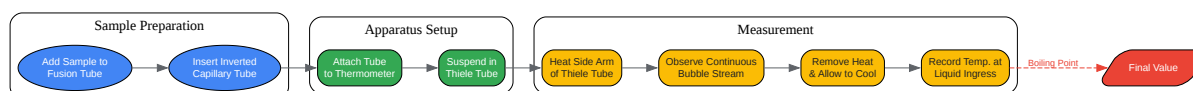
Accurate determination of physical properties is fundamental to chemical characterization. The following sections detail standard laboratory methodologies for measuring the key properties of **benzyl methyl ether**.

## Boiling Point Determination (Siwoloboff Method)

The Siwoloboff method is a micro-scale technique ideal for determining the boiling point of small liquid samples.<sup>[3]</sup> The principle relies on observing the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Methodology:

- **Sample Preparation:** A small volume (approx. 0.5 mL) of **benzyl methyl ether** is placed into a fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the fusion tube.
- **Apparatus Assembly:** The fusion tube is attached to a thermometer using a rubber band or wire. The assembly is then suspended in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is level with the thermometer bulb.
- **Heating:** The side arm of the Thiele tube is gently and evenly heated. This induces convection currents that ensure uniform temperature distribution.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the sample, creating a steady stream of bubbles.
- **Determination:** Heating is discontinued once a rapid and continuous stream of bubbles is observed. As the apparatus cools, the bubble stream will slow and stop. The boiling point is the temperature at which the liquid is drawn back into the capillary tube.<sup>[1][3][9]</sup>



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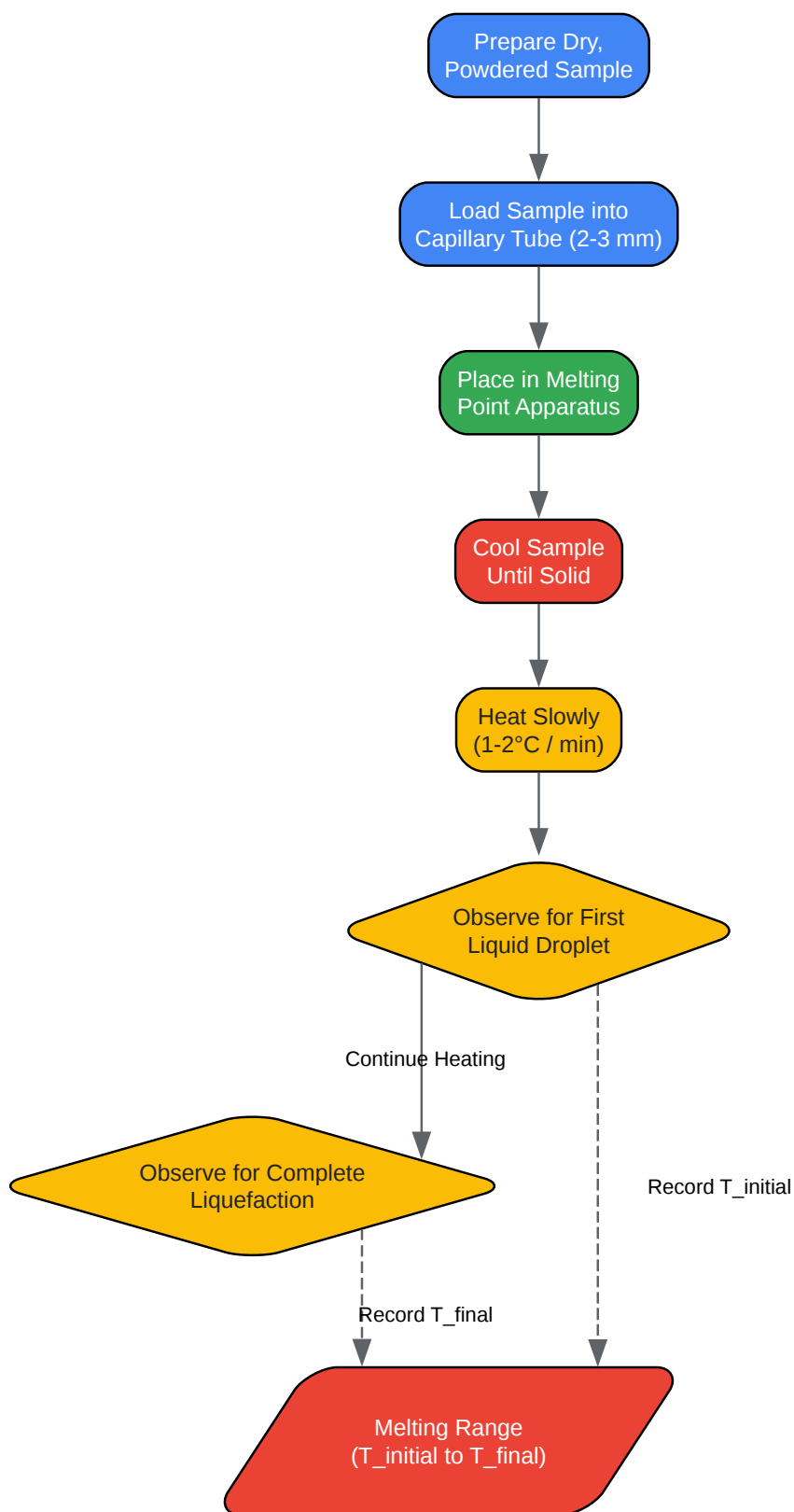
Workflow for Boiling Point Determination.

## Melting Point Determination (Capillary Method)

For substances that are solid at or near room temperature, the capillary method is standard. Since **benzyl methyl ether** has a very low melting point (-52.6 °C), this procedure would require a cryostat or a specialized low-temperature melting point apparatus. The general principle remains the same.

Methodology:

- **Sample Preparation:** The sample must be thoroughly dried and, if solid, finely powdered. A small amount is loaded into a glass capillary tube (sealed at one end) to a height of 2-3 mm and packed tightly.<sup>[6][10]</sup>
- **Apparatus Setup:** The capillary tube is attached to a thermometer and placed in a heating/cooling bath or a metal block apparatus. For **benzyl methyl ether**, a cooling bath (e.g., ethanol/dry ice) would be used.
- **Heating/Cooling Rate:** The temperature is lowered until the sample solidifies. Then, the temperature is raised slowly, typically at a rate of 1-2 °C per minute, as it approaches the expected melting point.<sup>[6]</sup>
- **Observation:** The sample is observed through a magnifying lens. The melting range is recorded from the temperature at which the first drop of liquid appears (onset of melting) to the temperature at which the entire sample becomes a transparent liquid (complete melting).<sup>[6]</sup> For a pure substance, this range should be narrow.



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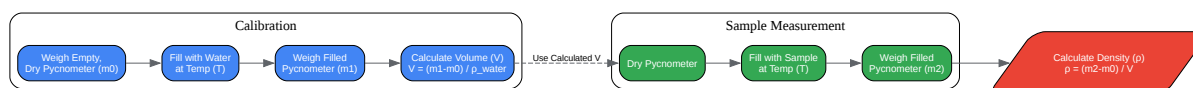
Workflow for Melting Point Determination.

## Density Determination (Pycnometer Method)

A pycnometer, or specific gravity bottle, is a flask designed to hold a precise volume of liquid at a specific temperature, enabling highly accurate density measurements.

Methodology:

- Preparation: A clean, dry pycnometer with its stopper is accurately weighed on an analytical balance ( $m_0$ ).
- Calibration: The pycnometer is filled with a reference liquid of known density (e.g., deionized water) at a controlled temperature. The stopper is inserted, and any excess liquid emerging from the capillary is carefully wiped away. The filled pycnometer is weighed ( $m_1$ ). The volume ( $V$ ) is calculated from  $V = (m_1 - m_0) / \rho_{\text{water}}$ .
- Sample Measurement: The pycnometer is emptied, dried, and filled with **benzyl methyl ether** at the same controlled temperature. All exterior surfaces are carefully dried.
- Final Weighing: The pycnometer filled with the sample is weighed ( $m_2$ ).
- Calculation: The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the formula:  $\rho_{\text{sample}} = (m_2 - m_0) / V$ .<sup>[14][15][16]</sup>



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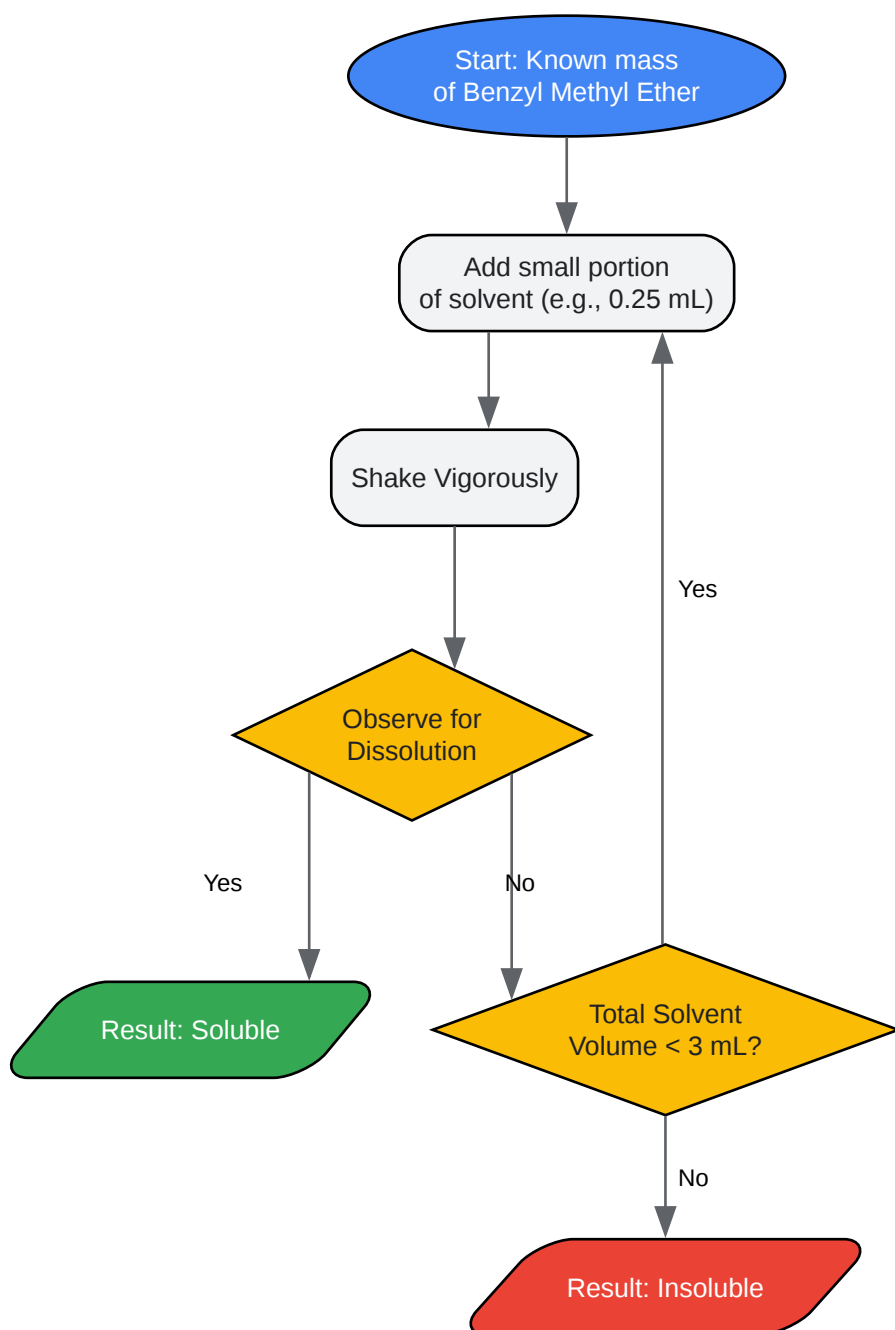
Workflow for Density Determination via Pycnometer.

## Solubility Determination

Solubility is qualitatively and quantitatively assessed to understand a compound's behavior in various solvent systems. This is critical for applications in drug formulation, extraction, and purification.

## Methodology (Qualitative):

- Solvent Selection: A range of solvents with varying polarities is chosen (e.g., water, ethanol, diethyl ether, toluene).
- Procedure: A measured amount of the solute (e.g., 25 mg of **benzyl methyl ether**) is placed in a test tube.[\[17\]](#)
- Titration: The solvent is added incrementally (e.g., in 0.25 mL portions) with vigorous shaking after each addition.[\[17\]](#)
- Observation: The compound's solubility is observed. It is classified as "soluble" if it dissolves completely, "partially soluble" if some remains undissolved, and "insoluble" if no significant dissolution occurs after adding a total volume (e.g., 3 mL) of the solvent.[\[18\]](#) For **benzyl methyl ether**, it is expected to be practically insoluble in water but soluble in common organic solvents like alcohol and ether.[\[1\]](#)[\[2\]](#)[\[13\]](#)



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